

# 1,3-Bis-aminooxy propane stability and storage recommendations

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## Compound of Interest

Compound Name: 1,3-Bis-aminooxy propane

Cat. No.: B1664539

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## Technical Support Center: 1,3-Bis(aminooxy)propane

This technical support guide provides essential information on the stability and storage of 1,3-Bis(aminooxy)propane, a versatile aminooxy PEG linker used in bioconjugation and for synthesizing PROTACs.<sup>[1][2]</sup> Researchers, scientists, and drug development professionals can find answers to frequently asked questions and troubleshooting guidance for common issues encountered during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 1,3-Bis(aminooxy)propane?

A: For optimal stability, 1,3-Bis(aminooxy)propane should be stored under specific conditions. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended.<sup>[1]</sup> For long-term storage (months to years), the compound should be kept at -20°C.<sup>[1][2][3]</sup> It is also advised to store the compound in a dry, dark place and to keep the vial tightly sealed.<sup>[1][4]</sup>

Q2: How stable is 1,3-Bis(aminooxy)propane during shipping?

A: This product is considered stable enough for a few weeks during ordinary shipping and time spent in Customs under ambient temperatures.<sup>[1][3]</sup>

Q3: What is the shelf life of 1,3-Bis(aminooxy)propane?

A: If stored properly according to the recommended guidelines, 1,3-Bis(aminooxy)propane has a shelf life of over two years.<sup>[1]</sup> One supplier suggests that if the product is stored as stated on the vial and the vial is kept tightly sealed, it can be stored for up to 24 months.<sup>[4]</sup>

Q4: In what solvents is 1,3-Bis(aminooxy)propane soluble?

A: 1,3-Bis(aminooxy)propane is soluble in DMSO.<sup>[1]</sup>

Q5: How should I handle stock solutions of 1,3-Bis(aminooxy)propane?

A: It is best to prepare and use solutions on the same day.<sup>[4]</sup> If you need to prepare stock solutions in advance, it is recommended to store them as aliquots in tightly sealed vials at -20°C.<sup>[4]</sup> Generally, these stock solutions are usable for up to one month.<sup>[4]</sup> Before use, and prior to opening the vial, allow the product to equilibrate to room temperature for at least one hour.<sup>[4]</sup>

## Troubleshooting Guide

Q1: I observe poor reactivity of 1,3-Bis(aminooxy)propane in my conjugation reaction. What could be the cause?

A: Aminooxy compounds are known to be reactive and sensitive, and it is highly recommended to use them immediately (within one week of receipt if possible) for best results.<sup>[3]</sup> Decreased reactivity can be a sign of degradation. Ensure that the compound has been stored correctly at -20°C for long-term storage and that stock solutions are fresh.<sup>[1][3][4]</sup> Repeated freeze-thaw cycles of stock solutions should also be avoided.

Q2: My experimental results are inconsistent when using different batches of 1,3-Bis(aminooxy)propane. Why might this be?

A: Inconsistency between batches can sometimes be attributed to the degree of hydration, which can affect the molecular weight and, consequently, the concentration of your stock solutions.<sup>[1]</sup> Always refer to the batch-specific certificate of analysis for the precise molecular weight. Additionally, ensure that storage conditions have been consistently maintained for all batches.

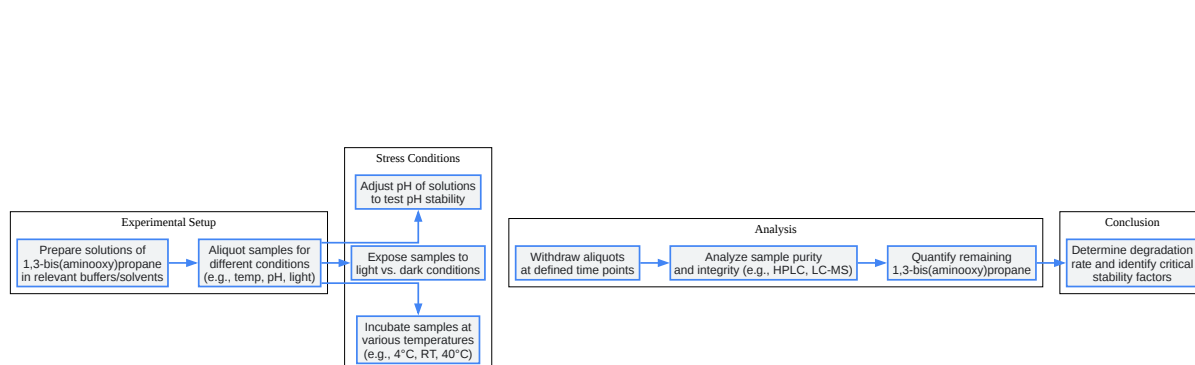
## Data Summary

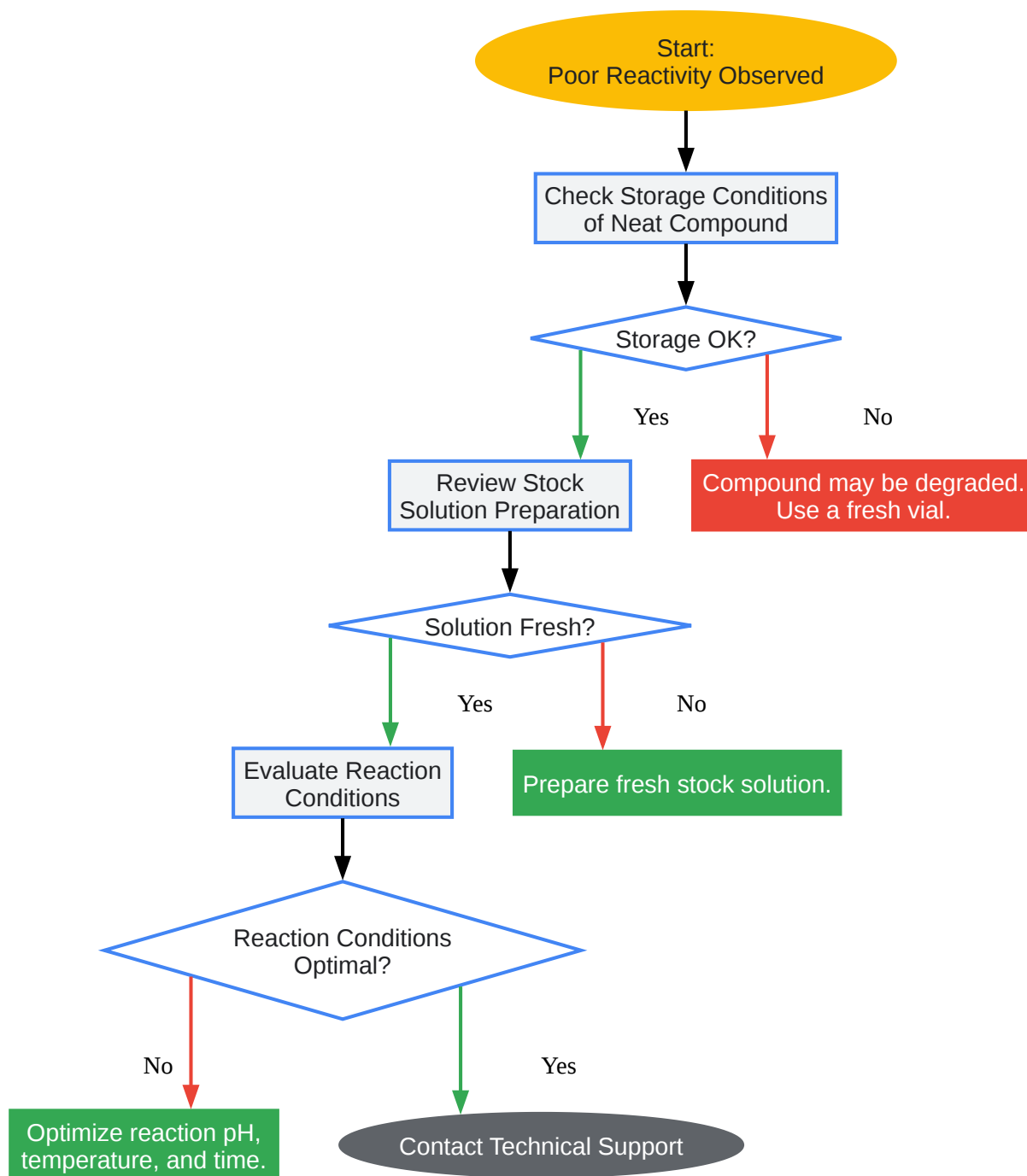
Parameter	Recommendation	Source(s)
Short-Term Storage	Dry, dark, at 0 - 4°C (days to weeks)	<a href="#">[1]</a>
Long-Term Storage	-20°C (months to years)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Shipping Condition	Ambient temperature (stable for a few weeks)	<a href="#">[1]</a> <a href="#">[3]</a>
Shelf Life	>2 years if stored properly	<a href="#">[1]</a>
Stock Solution Storage	Aliquots in tightly sealed vials at -20°C for up to one month	<a href="#">[4]</a>

## Experimental Protocols & Workflows

While specific, detailed experimental protocols for stability testing of 1,3-bis(aminooxy)propane are not readily available in public literature, a general workflow for assessing the stability of a chemical compound can be adapted.

### General Workflow for Stability Assessment





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